

Catalytic Methods for O-Isopropyl Methylphosphonochloridate Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: Chlorosarin

CAS No.: 1445-76-7

Cat. No.: B1221596

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Abstract

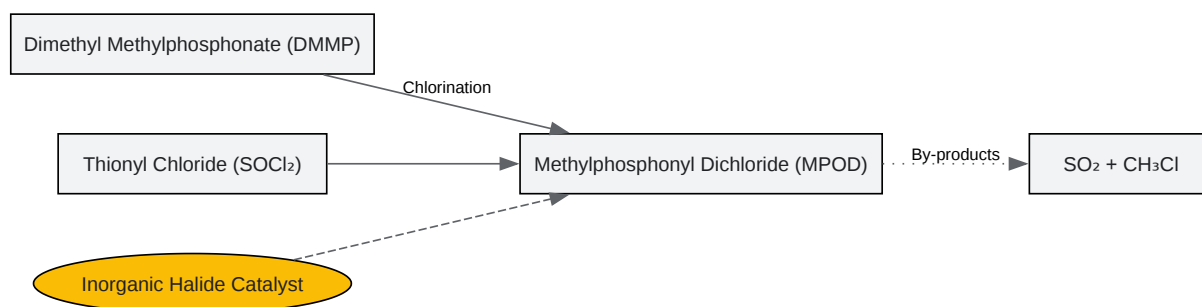
This document provides detailed application notes and experimental protocols for the catalytic synthesis of O-isopropyl methylphosphonochloridate (IMPC), a key intermediate in the production of various organophosphorus compounds. The synthesis is a two-step process commencing with the catalytic chlorination of dimethyl methylphosphonate (DMMP) to yield methylphosphonyl dichloride (MPOD), followed by the selective catalytic isopropylation of MPOD to produce the target compound. This guide offers insights into effective catalysts, optimized reaction conditions, and detailed procedural instructions to ensure high yield and purity.

Introduction

O-isopropyl methylphosphonochloridate is a significant precursor in the synthesis of a range of organophosphorus compounds, including those with applications in medicinal chemistry and

drug development. The efficient and selective synthesis of IMPC is therefore of considerable interest. The methods outlined herein focus on catalytic routes to enhance reaction rates and yields. The overall synthesis pathway is depicted below:

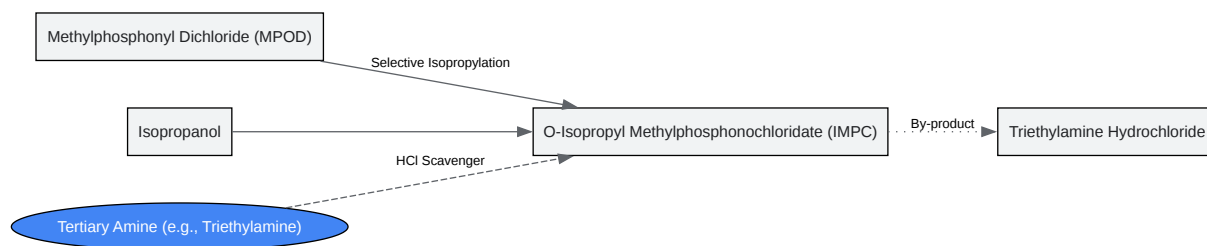
Step 1: Catalytic Synthesis of Methylphosphonyl Dichloride (MPOD)

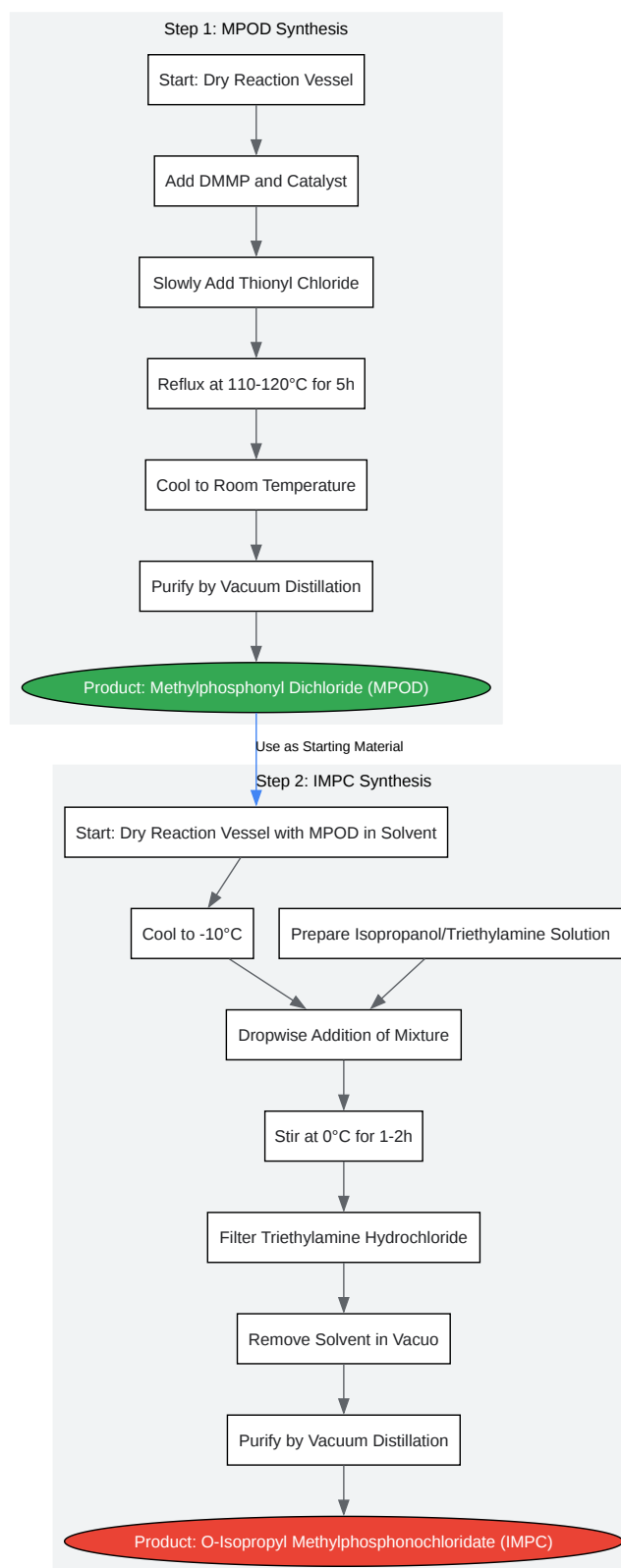


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Caption: Catalytic chlorination of DMMP to MPOD.

Step 2: Selective Catalytic Synthesis of O-Isopropyl Methylphosphonochloridate (IMPC)





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